

An In-Depth Technical Guide to the Molecular Properties of 2,2'-Methylenediphenol

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Compound of Interest

Compound Name: 2,2'-Methylenediphenol

Cat. No.: B144329

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Introduction

2,2'-Methylenediphenol, an organic compound belonging to the diphenylmethane class, serves as a crucial building block and reference compound in polymer chemistry, material science, and toxicological research.[1] Systematically identified by its Chemical Abstracts Service (CAS) number 2467-02-9, it is a specific isomer of Bisphenol F, characterized by the ortho-ortho orientation of its hydroxyl groups.[1][2][3][4] This structural arrangement imparts distinct chemical and physical properties compared to its isomers, such as the more commonly referenced 4,4'-Methylenediphenol. This guide provides a focused examination of the fundamental molecular characteristics of **2,2'-Methylenediphenol**, detailing its chemical formula, elemental composition, and the precise calculation of its molecular weight, offering a foundational resource for researchers and drug development professionals.

Section 1: Molecular Identity and Nomenclature

Accurate identification is paramount in scientific research. **2,2'-Methylenediphenol** is known by several synonyms, which frequently appear in literature and chemical databases. Understanding this nomenclature is key to navigating existing research and sourcing materials. The primary distinction from other Bisphenol F isomers is the attachment position of the hydroxyl (-OH) groups on the phenol rings relative to the central methylene bridge. In the 2,2' isomer, both hydroxyl groups are in the ortho position.[5]

Identifier Type	Identifier
IUPAC Name	2-[(2-hydroxyphenyl)methyl]phenol[3][5]
Common Synonyms	2,2'-Bisphenol F, Bis(2-hydroxyphenyl)methane, 2,2'-Dihydroxydiphenylmethane[3][4][5]
CAS Number	2467-02-9[1][2][3][4]
EC Number	219-578-2[4]
ChEBI ID	CHEBI:34207[3]

Section 2: Chemical Formula and Elemental Composition

The molecular formula provides a definitive count of each type of atom within a single molecule of the compound. This information is the basis for determining its molecular weight and understanding its stoichiometric relationships in chemical reactions.

The molecular formula for **2,2'-Methylenediphenol** is $C_{13}H_{12}O_2$. [1][2][3][6][7]

This formula indicates that each molecule is composed of:

- Thirteen Carbon (C) atoms
- Twelve Hydrogen (H) atoms
- Two Oxygen (O) atoms

The elemental composition is summarized below.

Element	Symbol	Number of Atoms
Carbon	C	13
Hydrogen	H	12
Oxygen	O	2

Section 3: Molecular Weight Determination

The molecular weight (or molar mass) is a critical parameter, essential for quantitative analysis and experimental design, such as preparing solutions of a specific molarity. It is calculated by summing the atomic weights of all atoms in the molecular formula.

Methodology for Calculation

The calculation is a self-validating process based on internationally accepted standard atomic weights of the constituent elements. The atomic weights used here are standard values provided by the International Union of Pure and Applied Chemistry (IUPAC).

- Carbon (C):
 - Atomic Weight: ~12.011 u
 - Contribution: 13 atoms \times 12.011 u/atom = 156.143 u
- Hydrogen (H):
 - Atomic Weight: ~1.008 u
 - Contribution: 12 atoms \times 1.008 u/atom = 12.096 u
- Oxygen (O):
 - Atomic Weight: ~15.999 u
 - Contribution: 2 atoms \times 15.999 u/atom = 31.998 u
- Total Molecular Weight:
 - Sum: 156.143 + 12.096 + 31.998 = 200.237 u

This calculated value, often rounded for practical use, aligns with the figures published in numerous chemical databases and supplier specifications. Minor variations in reported values (e.g., 200.23 vs. 200.24) typically arise from differences in the precision of the atomic weights used in the calculation.^{[2][3][6][7]}

Parameter	Value	Source
Molecular Weight	200.23 g/mol	[2][7]
Molecular Weight	200.24 g/mol	[3][6]
Monoisotopic Mass	200.083729621 u	[2]
Exact Mass	200.233 u	[4]

Section 4: Molecular Structure Visualization

The arrangement of atoms and bonds dictates the molecule's chemical reactivity, steric profile, and physical properties. **2,2'-Methylenediphenol** consists of two phenol rings linked by a methylene (-CH₂-) group. The hydroxyl (-OH) functional groups are located on the carbon atoms adjacent (in the ortho position) to the methylene bridge.

Figure 1: 2D chemical structure of **2,2'-Methylenediphenol** (C₁₃H₁₂O₂).

Conclusion

The fundamental molecular properties of **2,2'-Methylenediphenol** are defined by its molecular formula, C₁₃H₁₂O₂, and a corresponding molecular weight of approximately 200.23 g/mol .[2][7] Its identity, confirmed by CAS number 2467-02-9, and its specific ortho-ortho isomeric structure are critical data points for its application in scientific research. This guide provides the core, verifiable data essential for any professional working with this compound.

References

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